

N-Boc-2,6-Dimethyl-L-tyrosine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Boc-2,6-Dimethyl-L-tyrosine*

CAS No.: 99953-00-1

Cat. No.: B1339673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **N-Boc-2,6-dimethyl-L-tyrosine**, a critical building block in the development of advanced therapeutic agents. This document is intended for researchers, scientists, and professionals in the field of drug development who are utilizing this compound in their work.

Core Physicochemical Properties

N-Boc-2,6-dimethyl-L-tyrosine, a derivative of the amino acid L-tyrosine, is distinguished by the presence of a tert-butyloxycarbonyl (Boc) protecting group on the amine and two methyl groups on the aromatic ring. These modifications enhance its utility in peptide synthesis by improving stability and solubility in organic solvents.^{[1][2]}

Table 1: General and Physicochemical Properties of **N-Boc-2,6-Dimethyl-L-tyrosine**

Property	Value	Reference
CAS Number	99953-00-1	[2][3][4][5][6]
Molecular Formula	C ₁₆ H ₂₃ NO ₅	[2][3][5][6]
Molecular Weight	309.36 g/mol	[2][3]
Appearance	White solid	[2][3]
Optical Rotation	[α] ²⁰ _D = -11 ± 2° (c=1 in MeOH)	[2]
Melting Point	Data not readily available. For comparison, the related compound N-Fmoc-2,6-dimethyl-L-tyrosine has a melting point of 200-210°C.	[7]
Solubility	Generally soluble in organic solvents such as methanol, ethanol, and DMSO. Sparingly soluble in water. Quantitative data is not readily available.	[2]
pKa	Data not readily available. For comparison, the predicted pKa of N-Fmoc-2,6-dimethyl-L-tyrosine is 3.03 ± 0.10.	[7]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **N-Boc-2,6-dimethyl-L-tyrosine**. Below are the expected spectral characteristics based on the analysis of related compounds.

Table 2: Predicted NMR and IR Spectral Data for **N-Boc-2,6-Dimethyl-L-tyrosine**

Spectroscopy	Expected Peaks and Assignments
¹ H NMR	- Singlet around 1.4 ppm (9H, tert-butyl group of Boc). - Signals for the two aromatic methyl groups. - Signals for the aromatic protons. - Multiplet for the α-proton. - Doublet of doublets for the β-protons. - Broad singlet for the N-H proton of the carbamate.
¹³ C NMR	- Signals for the quaternary and methyl carbons of the Boc group (~80 ppm and ~28 ppm, respectively). - Carbonyl carbon of the carbamate (~155 ppm). - Carboxylic acid carbonyl carbon (~175 ppm). - Signals for the aromatic carbons, including the two methyl-substituted carbons and the hydroxyl-bearing carbon. - Signal for the α-carbon (~55 ppm). - Signal for the β-carbon.
FTIR (cm ⁻¹)	- Broad O-H stretch from the carboxylic acid and phenolic hydroxyl group. - N-H stretch from the carbamate. - C-H stretches from the aliphatic and aromatic groups. - C=O stretch from the carboxylic acid and the Boc-protecting group (~1700-1750 cm ⁻¹). - Aromatic C=C stretches. - C-O stretches.

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are provided below. These are general protocols that can be adapted for **N-Boc-2,6-dimethyl-L-tyrosine**.

Melting Point Determination

The melting point can be determined using a digital melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline solid is placed in a capillary tube and compacted.

- **Measurement:** The capillary tube is placed in the heating block of the apparatus.
- **Procedure:** The temperature is increased at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point. The temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting range.^[8] For compounds that may decompose, fast scanning calorimetry (FSC) can be employed to determine the melting properties by using very high heating rates.^{[9][10][11]}

Solubility Determination

A general protocol to determine the solubility of a protected amino acid is as follows:

- **Solvent Selection:** A range of solvents of varying polarity should be tested (e.g., water, methanol, ethanol, DMSO, DMF).
- **Procedure:** Start by attempting to dissolve a small, known amount of the compound in a minimal volume of the solvent at room temperature.^{[12][13]}
- **Observation:** If the compound does not dissolve, gentle heating or sonication can be applied.^[12]
- **Quantification:** For quantitative analysis, a saturated solution is prepared and allowed to equilibrate. The concentration of the dissolved compound in the supernatant is then determined using a suitable analytical method, such as HPLC or UV-Vis spectroscopy.

NMR Spectroscopy

NMR spectra are recorded on a spectrometer (e.g., 400 MHz or higher) using a deuterated solvent.

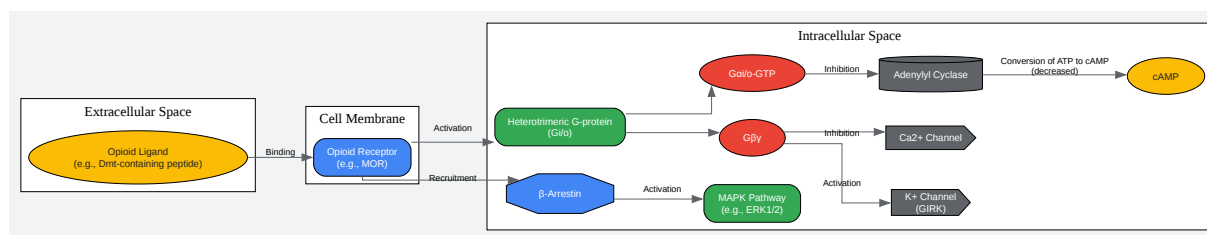
- **Sample Preparation:** 5-10 mg of the sample is dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD) in an NMR tube.^{[14][15]}
- **¹H NMR Acquisition:** A standard proton spectrum is acquired. Key parameters include the number of scans, spectral width, and relaxation delay.^[15]
- **¹³C NMR Acquisition:** A proton-decoupled carbon spectrum is acquired. A larger number of scans is typically required.^[14]

- **Data Processing:** The raw data is processed using appropriate software, involving Fourier transformation, phase correction, baseline correction, and calibration to the residual solvent peak.[14][15]

Role in Drug Development and Signaling Pathways

N-Boc-2,6-dimethyl-L-tyrosine is a crucial intermediate in the synthesis of peptidomimetics, particularly those targeting opioid receptors. The incorporation of the 2,6-dimethyl-L-tyrosine (Dmt) residue in place of tyrosine has been shown to significantly increase the potency and selectivity of ligands for opioid receptors, especially the mu-opioid receptor (MOR).[16][17][18] This enhancement is attributed to the conformational constraints imposed by the methyl groups, which can lead to a more favorable interaction with the receptor binding pocket.

The activation of opioid receptors, which are G-protein coupled receptors (GPCRs), initiates a cascade of intracellular signaling events.



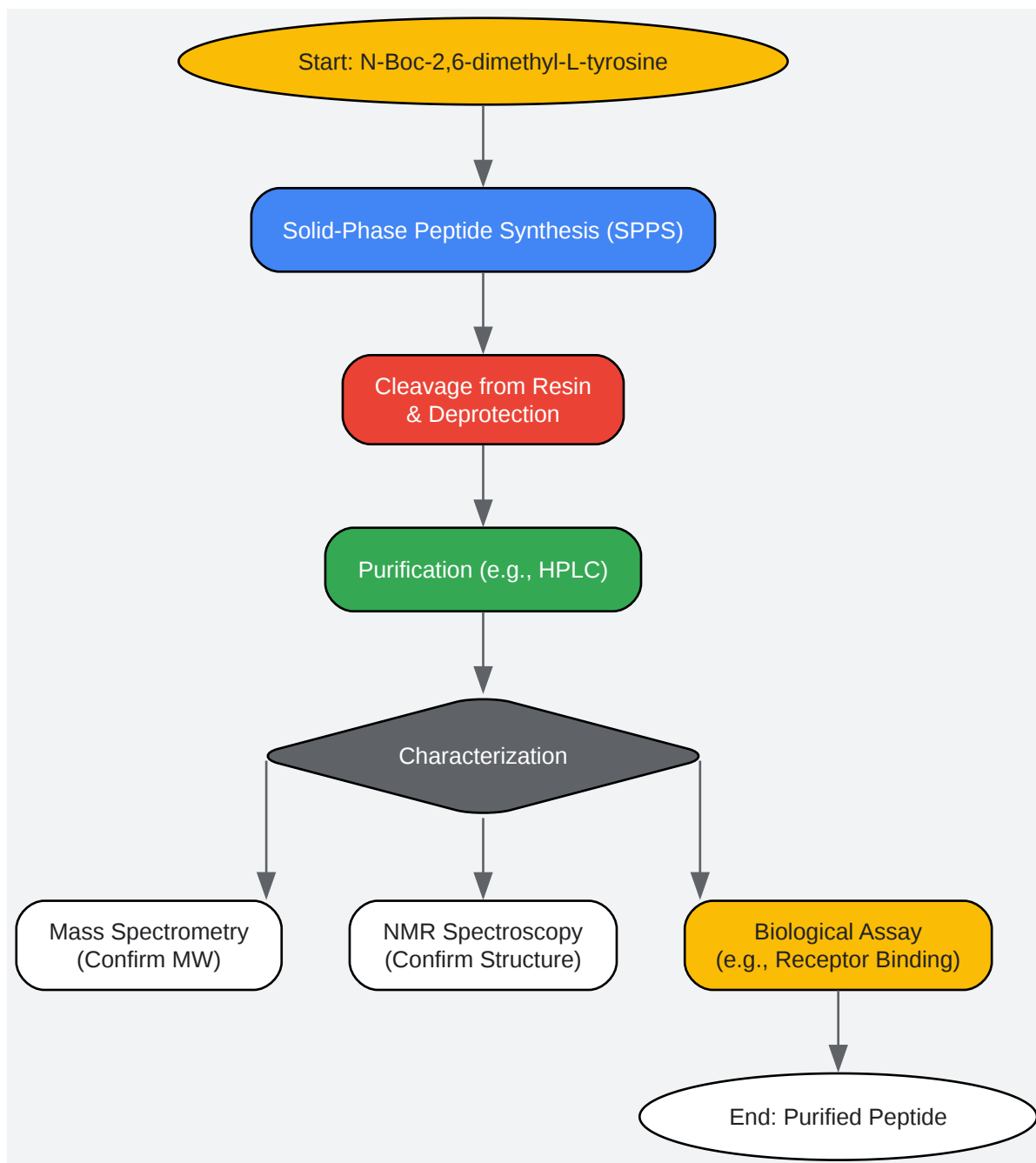
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Caption: Opioid receptor signaling pathway.

The binding of an opioid agonist to its receptor triggers the activation of an associated intracellular G-protein (specifically of the Gi/o family).[19][20] This leads to the dissociation of the G α and G $\beta\gamma$ subunits. The G α subunit inhibits adenylyl cyclase, resulting in decreased

intracellular cyclic AMP (cAMP) levels.[21] The G β y subunit can directly modulate ion channels, leading to the activation of G-protein-coupled inwardly rectifying potassium (GIRK) channels and the inhibition of voltage-gated calcium channels.[1][21] This combined action results in hyperpolarization of the neuronal membrane and reduced neurotransmitter release, which are key mechanisms underlying analgesia. Additionally, opioid receptor activation can lead to the recruitment of β -arrestin, which can mediate receptor desensitization and internalization, as well as initiate G-protein-independent signaling cascades, such as the mitogen-activated protein kinase (MAPK) pathway.[19]

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of a peptide incorporating **N-Boc-2,6-dimethyl-L-tyrosine**.



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Caption: Peptide synthesis and characterization workflow.

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